

Technical Guide: Spectroscopic Profiling of 2-Bromothieno[3,2-b]pyridin-5-amine

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Compound of Interest

Compound Name: 2-Bromothieno[3,2-b]pyridin-5-amine

Cat. No.: B8012700

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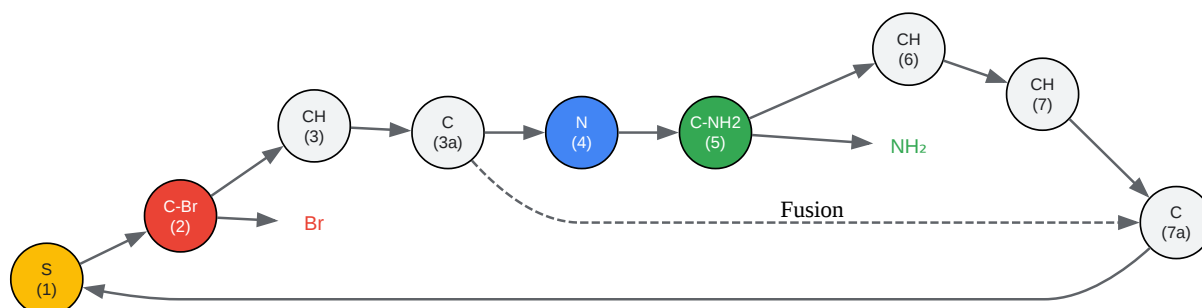
Structural Architecture & Numbering Logic

Before interpreting spectra, the numbering of the fused heterocyclic system must be established to assign signals correctly. The thieno[3,2-b]pyridine scaffold consists of a pyridine ring fused to a thiophene ring.

- Core Scaffold: Thieno[3,2-b]pyridine.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Numbering Convention: Sulfur is assigned position 1. The nitrogen atom is at position 4.
- Substitution:
 - C-2: Bromine atom (Electronegative, heavy atom effect).
 - C-5: Amine group (Strong electron donor, ortho to Pyridine Nitrogen).

Structural Diagram (Graphviz)

The following diagram illustrates the atomic connectivity and numbering scheme used for NMR assignment.



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Caption: Connectivity and IUPAC numbering of **2-Bromothieno[3,2-b]pyridin-5-amine**.

Nuclear Magnetic Resonance (NMR) Analysis

The

¹H NMR spectrum is characterized by the desymmetrization of the scaffold. The amine at C-5 introduces significant shielding to the adjacent pyridine protons, while the bromine at C-2 simplifies the thiophene region to a single singlet.

Predicted ¹H NMR Data (DMSO-_d⁶, 400 MHz)

Note: Values are derived from structure-activity relationships of analogous thieno[3,2-b]pyridines.

Position	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment Logic
NH	6.20 – 6.50	Broad Singlet	2H	-	Exchangeable amine protons; broadened by quadrupole N relaxation.
H-6	6.55 – 6.65	Doublet (d)	1H	8.5 – 9.0	Ortho to amine (shielded). Equivalent to H-3 in 2-aminopyridine.
H-3	7.50 – 7.60	Singlet (s)	1H	-	Thiophene proton. Downfield due to aromaticity, singlet due to C-2 substitution.
H-7	7.80 – 7.90	Doublet (d)	1H	8.5 – 9.0	Meta to amine. Couples with H-6.

C NMR Key Signals[3][6][7][8][9]

- C-5 (C-NH): ~158-160 ppm (Deshielded, attached to heteroatom).
- C-2 (C-Br): ~120-125 ppm.

- C-3: ~125-130 ppm.
- C-6: ~105-110 ppm (Shielded by ortho-amino resonance).
- C-7: ~130-135 ppm.

Experimental Validation Protocol

To ensure spectral fidelity during acquisition:

- Solvent Choice: Use DMSO-

rather than CDCl

. The amine protons are often invisible or extremely broad in chloroform due to exchange; DMSO stabilizes the H-bonds, yielding a distinct singlet.

- Water Suppression: The amine signal often overlaps with the water peak in wet DMSO. Use a drying agent (molecular sieves) or presaturation pulse sequences if quantification is required.

Mass Spectrometry (MS) Profile

Mass spectrometry provides the primary confirmation of the halogenation state. The presence of bromine creates a distinct isotopic signature that serves as a diagnostic fingerprint.

ESI-MS Data

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode ().

- Molecular Formula: C

H

BrN

S.[8]

- Exact Mass: 227.9357 (for

Br).

Isotopic Pattern Analysis

Bromine exists as two stable isotopes:

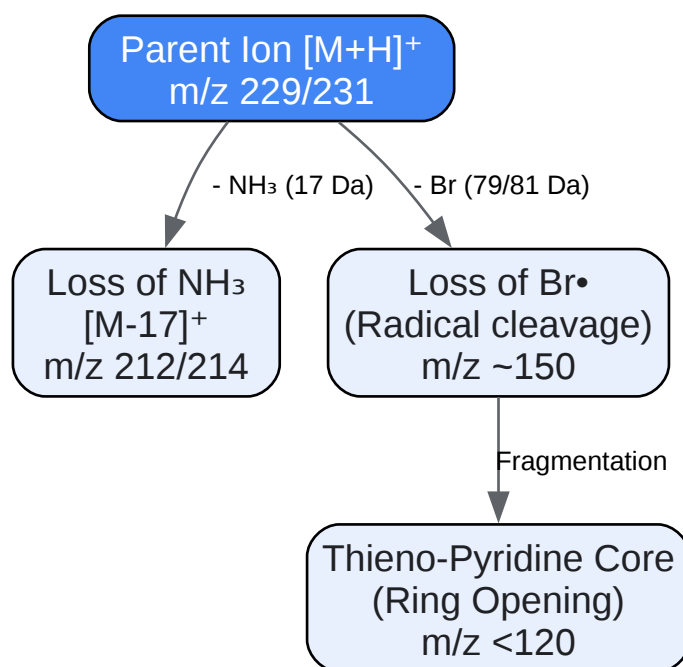
Br (50.7%) and

Br (49.3%). This results in a characteristic 1:1 doublet for the molecular ion.

Ion Species	m/z Value	Relative Abundance	Description
[M+H] (Br)	228.9	100%	Monoisotopic peak.
[M+H] (Br)	230.9	~98%	M+2 peak. Essential for confirming mono-bromination.

Fragmentation Pathway (Graphviz)

Under high collision energy (MS/MS), the molecule typically undergoes deamination and dehalogenation.



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Caption: Proposed ESI-MS/MS fragmentation pathway for structural elucidation.

Infrared (IR) Spectroscopy

IR is less diagnostic for the scaffold but crucial for confirming the primary amine functionality.

- N-H Stretching: Two bands (symmetric and asymmetric) in the 3400–3100 cm region.
 - : ~3420 cm
 - : ~3300 cm
- C=N / C=C Stretching: Strong absorptions in the 1600–1500 cm range, characteristic of the fused heteroaromatic system.
- C-Br Stretching: A fingerprint band typically found in the 600–500 cm region (often weak and difficult to assign without comparison).

Synthesis & Impurity Profiling

Understanding the synthesis aids in identifying potential spectroscopic impurities.

- Route: Typically synthesized via the bromination of thieno[3,2-b]pyridin-5-amine or the amination of 2,5-dibromothieno[3,2-b]pyridine.
- Common Impurities:
 - Dibromide: 2,x-dibromothieno[3,2-b]pyridin-5-amine (Look for complex isotope patterns M+, M+2, M+4 in MS).
 - Regioisomers: 3-bromo derivatives (Shift in H-3 singlet in NMR).

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